

# An In-depth Technical Guide to the Solubility Profile of Glyceryl Oleate

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Glycerine oleate*

Cat. No.: *B1609191*

[Get Quote](#)

Authored for: Researchers, Scientists, and Drug Development Professionals

## Introduction

Glyceryl oleate, the monoester of glycerin and oleic acid, is a pivotal excipient in the pharmaceutical and cosmetic industries.[1] Also known as glyceryl monooleate or monoolein, this amphiphilic lipid is derived from naturally occurring oils and fats, such as olive or peanut oil.[2][3] Its biocompatibility, biodegradability, and "Generally Recognized As Safe" (GRAS) status granted by the U.S. Food and Drug Administration make it an attractive component in various formulations.[2][4][5]

For drug development professionals, a comprehensive understanding of glyceryl oleate's solubility is critical. Its lipophilic nature, characterized by a low Hydrophilic-Lipophilic Balance (HLB), governs its application in formulating poorly water-soluble active pharmaceutical ingredients (APIs).[1][6] This guide provides a detailed overview of the solubility of glyceryl oleate in diverse media, presents experimental protocols for its determination, and illustrates key workflows relevant to its application in drug delivery systems.

## Physicochemical Properties

Glyceryl oleate is typically a clear amber or pale yellow liquid or soft solid, which becomes fully liquid at temperatures above 21-25°C.[1][3] Its properties are foundational to its solubility behavior.

Property	Value	References
Chemical Formula	C <sub>21</sub> H <sub>40</sub> O <sub>4</sub>	[2]
Molecular Weight	356.5 g/mol	[2][7]
Appearance	Pale yellow soft solid or amber, oily liquid	[1][3][8]
HLB Value	~3.5 - 3.8	[1][3][4]
Saponification Value	160 - 180	[1][3]

## Solubility Profile of Glyceryl Oleate

The solubility of glyceryl oleate is dictated by its predominantly lipophilic character. It is readily soluble in oils and various organic solvents but is practically insoluble in water.[2][6] However, in aqueous environments, it can self-assemble into various lyotropic liquid crystalline phases, a property extensively utilized in advanced drug delivery systems.[5][9][10]

## Quantitative Solubility Data

Precise quantitative solubility data for glyceryl oleate is limited in publicly available literature. The most frequently cited values are summarized below.

Table 1: Quantitative Solubility of Glyceryl Oleate

Solvent	Solvent Type	Solubility	Temperature	References
Chloroform	Halogenated Hydrocarbon	50 mg/mL	Not Specified	[6][9][11]

| Water | Polar Protic | <3.57 mg/L | 30°C |[6][9] |

## Qualitative Solubility Data

A broader range of qualitative data is available, providing practical guidance for formulation development.

Table 2: Qualitative Solubility of Glyceryl Oleate in Various Media

Solvent/Medium	Solvent Type	Solubility Description	References
Aqueous Media			
Water	Polar Protic	Insoluble / Practically Insoluble	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[8]</a>
		Dispersible / Can form microemulsions	<a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[12]</a>
Organic Solvents			
Acetone	Polar Aprotic	Soluble / Completely Soluble	<a href="#">[6]</a> <a href="#">[8]</a> <a href="#">[12]</a>
Chloroform	Halogenated Hydrocarbon	Soluble	<a href="#">[4]</a> <a href="#">[7]</a>
Ethanol	Polar Protic	Soluble	<a href="#">[2]</a> <a href="#">[8]</a> <a href="#">[12]</a>
		Soluble in hot, very slightly soluble in cold	<a href="#">[4]</a> <a href="#">[6]</a>
Ether	Ether	Soluble	<a href="#">[2]</a> <a href="#">[4]</a> <a href="#">[7]</a>
Methanol	Polar Protic	Soluble	<a href="#">[12]</a>
Methylene Chloride	Halogenated Hydrocarbon	Freely Soluble	<a href="#">[6]</a> <a href="#">[8]</a>
Petroleum Ether	Nonpolar	Soluble	<a href="#">[4]</a> <a href="#">[6]</a>
Oils			
Mineral Oil	Lipid	Soluble	<a href="#">[4]</a> <a href="#">[12]</a>

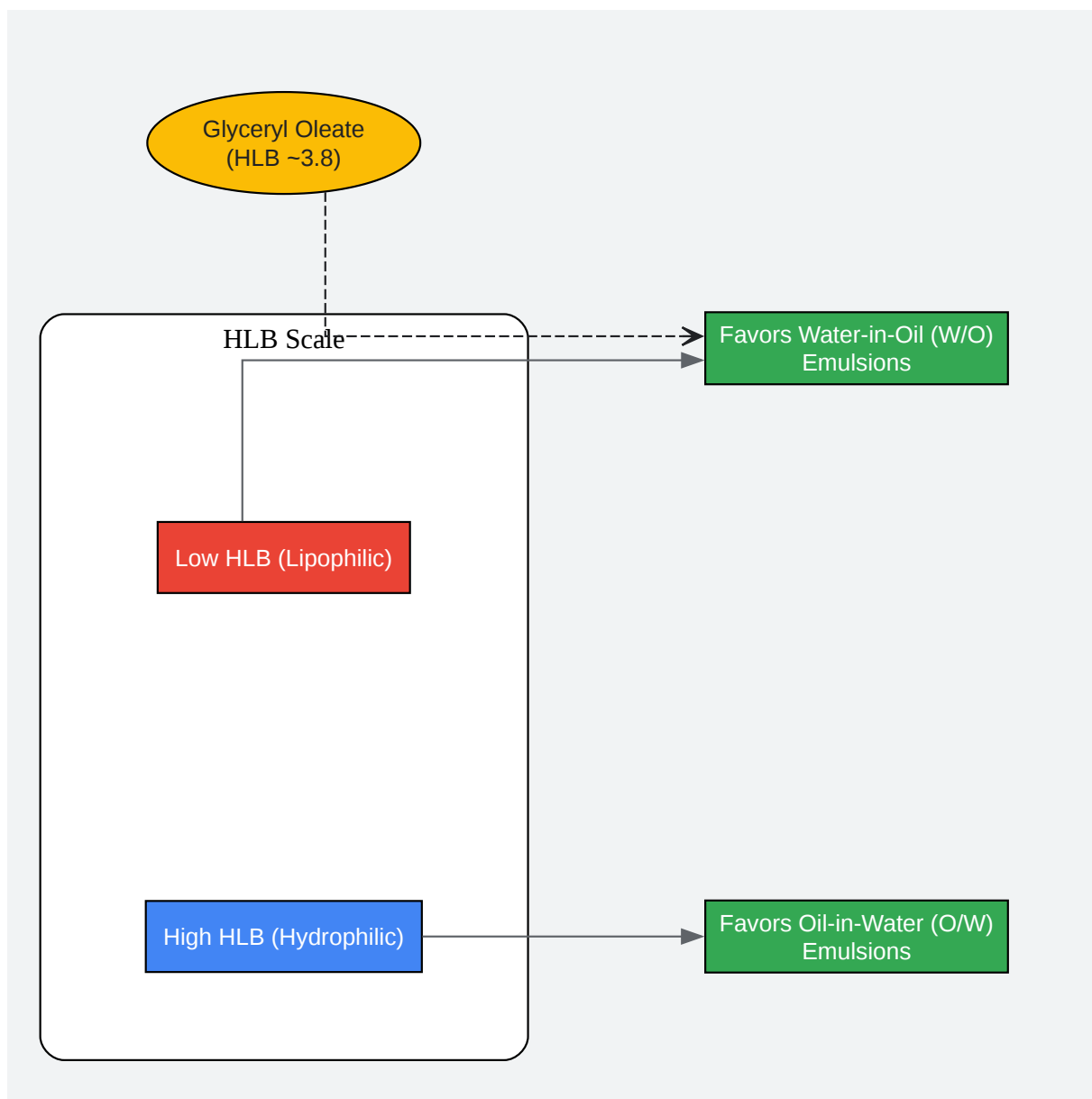
| Vegetable Oils | Lipid | Soluble | [\[3\]](#)[\[12\]](#) |

Note: The solubility can be influenced by the specific grade of glyceryl oleate and the presence of impurities such as di- and triglycerides.[\[6\]](#)

## Factors Influencing Solubility and Formulation

### Hydrophilic-Lipophilic Balance (HLB)

The HLB system is a semi-empirical scale used to select surfactants and emulsifiers. The low HLB value of glyceryl oleate (~3.8) indicates that its hydrophilic (water-loving) properties are significantly outweighed by its lipophilic (oil-loving) properties.<sup>[3][4]</sup> This makes it an effective emulsifier for creating water-in-oil (W/O) emulsions, where the oil is the continuous phase.<sup>[1][3][13]</sup>







[Click to download full resolution via product page](#)

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. makingcosmetics.com [makingcosmetics.com]
- 2. specialchem.com [specialchem.com]
- 3. GLYCERYL OLEATE - Ataman Kimya [atamanchemicals.com]
- 4. GLYCERYL MONOOLEATE - Ataman Kimya [atamanchemicals.com]
- 5. benchchem.com [benchchem.com]
- 6. benchchem.com [benchchem.com]
- 7. Glycerol Monooleate | C21H40O4 | CID 5283468 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Glycerol Mono-oleate, Glycerol Monooleate EP BP USP Manufacturers, SDS [mubychem.com]
- 9. Glycerol monooleate CAS#: 25496-72-4 [m.chemicalbook.com]
- 10. Glycerol monooleate liquid crystalline phases used in drug delivery systems. | Semantic Scholar [semanticscholar.org]
- 11. Glycerol Monooleate CAS#: 111-03-5 [amp.chemicalbook.com]
- 12. cir-reports.cir-safety.org [cir-reports.cir-safety.org]
- 13. formulachemistry.com [formulachemistry.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Solubility Profile of Glycerol Oleate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1609191#solubility-profile-of-glycerol-oleate-in-organic-and-aqueous-media]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)



# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)